

Technical Guide: Solubility Profile & Handling of 2-Hydrazinyl-5-nitropyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydrazinyl-5-nitropyridine

CAS No.: 6343-98-2

Cat. No.: B1587325

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Part 1: Executive Summary & Identification

Critical CAS Registry Correction

Attention: The CAS number provided in the request (4463-42-7) corresponds to Benzylboronic acid. The chemical name **2-Hydrazinyl-5-nitropyridine** corresponds to CAS 6343-98-2.[1][2][3][4]

This guide addresses the physicochemical properties and solubility of **2-Hydrazinyl-5-nitropyridine** (CAS 6343-98-2). Ensure you are using the correct identifier for your inventory and safety documentation.

Compound Overview

2-Hydrazinyl-5-nitropyridine is a critical intermediate in the synthesis of heterocyclic pharmaceuticals, particularly for CDK2/cyclin inhibitors and other kinase-targeting scaffolds.[5][6] Its dual functionality—an electron-withdrawing nitro group at the C5 position and a nucleophilic hydrazine moiety at C2—creates a specific solubility profile governed by intramolecular hydrogen bonding and polarity.

Property	Data
Chemical Name	2-Hydrazinyl-5-nitropyridine
CAS Number	6343-98-2
Molecular Formula	C ₅ H ₆ N ₄ O ₂
Molecular Weight	154.13 g/mol
Appearance	Yellow to Orange/Red Crystalline Solid
Melting Point	~209–212 °C (Decomposes)
pKa (Predicted)	~3.5 (Hydrazine N), ~10 (Amide-like tautomer)

Part 2: Solubility Profile & Solvent Selection

Empirical Solubility Data

The solubility of **2-Hydrazinyl-5-nitropyridine** is heavily influenced by the nitro group's polarity and the hydrazine's ability to act as both a hydrogen bond donor and acceptor.

Solvent Class	Specific Solvent	Solubility Rating	Operational Context
Polar Aprotic	DMSO	High (>50 mg/mL)	Primary solvent for biological assays and NMR analysis.
DMF	High	Used in nucleophilic substitution reactions (S _N Ar).	
Acetonitrile	Moderate	Preferred solvent for synthesis; soluble at reflux.	
Polar Protic	Ethanol	Moderate (Hot)	Ideal for recrystallization; poor solubility at RT.
Methanol	Moderate	Good for washing crude solids; dissolves impurities.	
Water	Low/Insoluble	Insoluble as free base; soluble as HCl salt.	
Chlorinated	DCM / DCE	Low to Moderate	Soluble in 1,2-Dichloroethane (DCE) under reflux.
Non-Polar	Hexanes	Insoluble	Used as an anti-solvent to precipitate the product.
Diethyl Ether	Insoluble	Used for washing filter cakes to remove organic impurities.	

Mechanistic Insight[5][6]

- Why DMSO/DMF? The high dipole moment of the nitro group requires a polar aprotic solvent to disrupt the crystal lattice. DMSO effectively solvates the electron-deficient pyridine ring.
- Why not Water? Despite the amino groups, the electron-withdrawing nitro group reduces the basicity of the hydrazine, preventing significant protonation at neutral pH. The molecule remains neutral and hydrophobic enough to resist aqueous solvation.
- The "Goldilocks" Zone (Ethanol/Acetonitrile): These solvents possess sufficient polarity to dissolve the compound at elevated temperatures (breaking intermolecular H-bonds) but allow it to crystallize upon cooling, making them ideal for purification.

Part 3: Experimental Protocols

Protocol A: Rapid Solubility Determination (Gravimetric)

Objective: To determine the precise solubility limit in a specific solvent for process optimization.

- Preparation: Weigh 100 mg of **2-Hydrazinyl-5-nitropyridine** into a tared 20 mL scintillation vial.
- Solvent Addition: Add the target solvent in 100 μ L increments (micropipette).
- Equilibration: After each addition, vortex for 30 seconds and sonicate for 1 minute at 25°C.
- Observation: Check for visual clarity.
 - Clear Solution: Stop. Calculate solubility ().
 - Turbid: Continue addition.
- Heating (Optional): If insoluble at 2 mL (50 mg/mL), heat to reflux (if safe) to test for recrystallization potential.

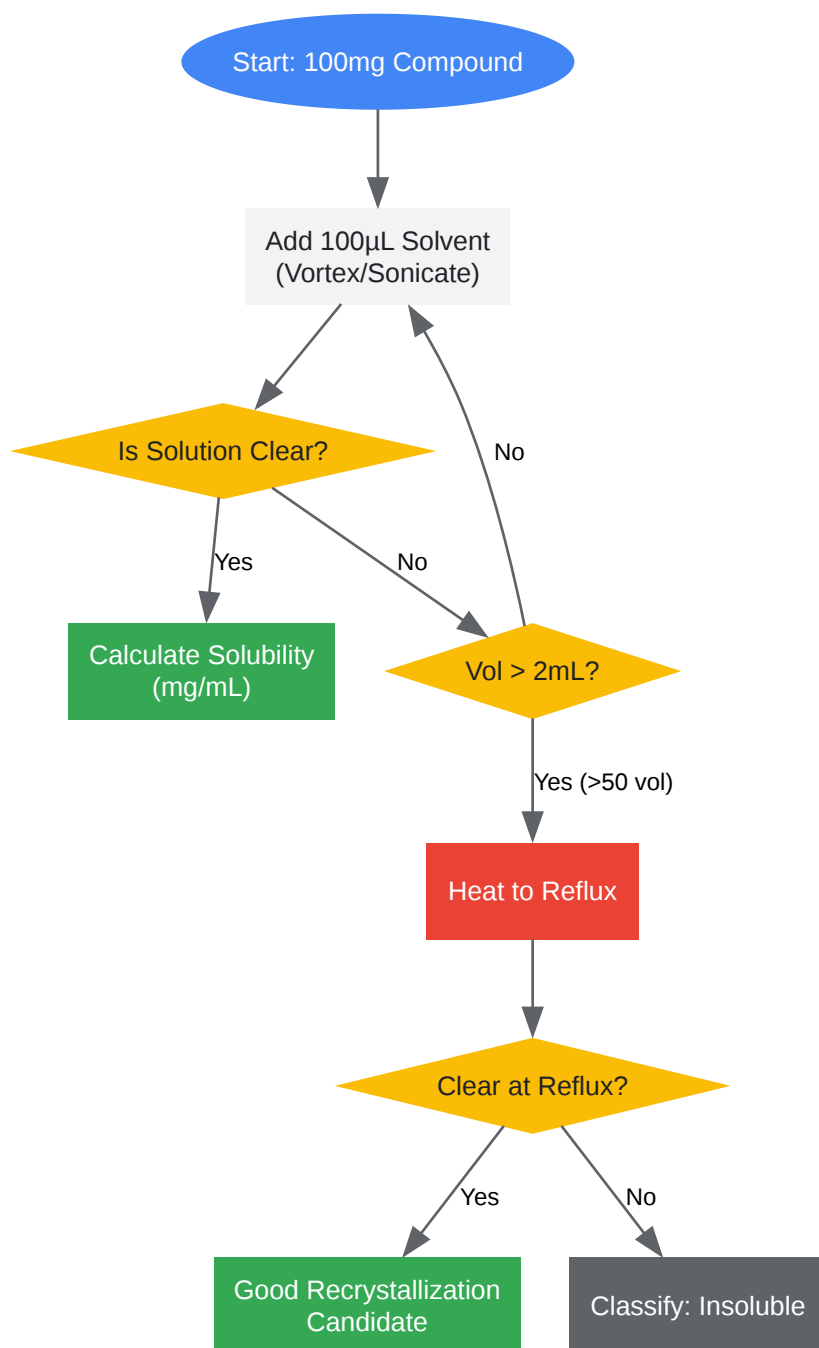
Protocol B: Purification via Recrystallization

Objective: To purify crude material (purity <95%) to analytical grade (>98%).

- Dissolution: Suspend crude **2-Hydrazinyl-5-nitropyridine** in Ethanol (EtOH) (approx. 10 mL per gram).
- Reflux: Heat the mixture to boiling (78°C). If solids remain, add Acetonitrile (MeCN) dropwise until a clear orange/red solution is obtained.
- Hot Filtration: If black specks (decomposition products) are visible, filter rapidly through a pre-warmed glass frit or Celite pad.
- Crystallization: Allow the filtrate to cool slowly to room temperature (25°C) over 2 hours. Do not place directly on ice, as this traps impurities.
- Collection: Filter the resulting needles/prisms under vacuum.
- Washing: Wash the cake with cold () Ethanol followed by Diethyl Ether.
- Drying: Dry in a vacuum oven at 40°C for 4 hours (Caution: Hydrazines can be heat-sensitive).

Part 4: Visualization & Workflows

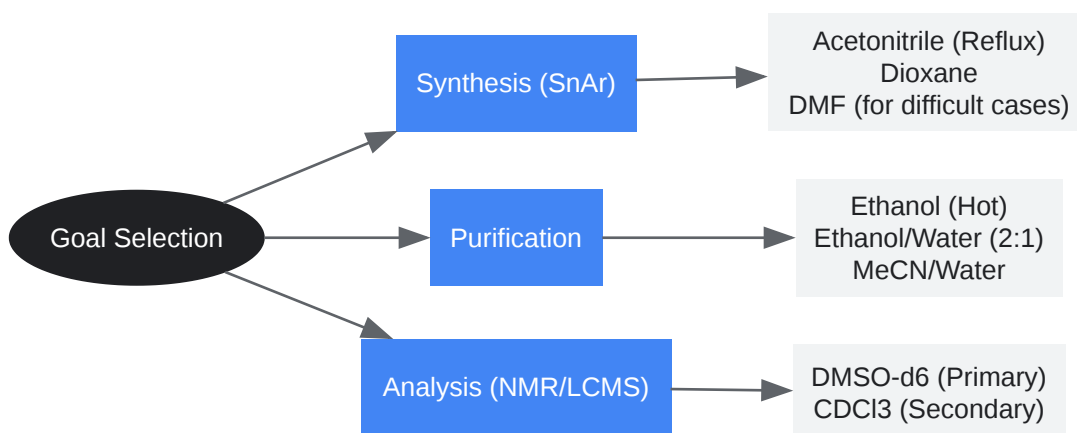
Solubility Determination Workflow



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Caption: Logical workflow for determining solubility limits and identifying recrystallization solvents.

Solvent Selection Decision Tree



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Caption: Decision matrix for selecting the optimal solvent based on experimental intent.

Part 5: Safety & Handling (E-E-A-T)

Warning: Hydrazine derivatives are potentially genotoxic and sensitizing.

- Inhalation: Handle only in a fume hood. The hydrazine moiety can release toxic vapors upon decomposition.
- Skin Contact: Wear nitrile gloves. Solutions in DMSO are particularly hazardous as DMSO enhances skin permeability, carrying the toxic payload into the bloodstream.
- Waste: Do not mix with oxidizing agents (e.g., bleach, nitric acid) as this may generate explosive gas or vigorous exothermic reactions. Dispose of as hazardous organic waste.

References

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